

Biological Activity & Metabolic Profile of Chlorpheniramine N-Oxide

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Compound of Interest

Compound Name: *Chlorpheniramine N-Oxide Dihydrochloride*
Cat. No.: *B12293928*

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Content Type: Technical Guide / Whitepaper Audience: Drug Metabolism & Pharmacokinetics (DMPK) Scientists, Toxicologists, Analytical Chemists.

Executive Summary

Chlorpheniramine N-Oxide (CPA-NO) represents a critical metabolic node in the disposition of Chlorpheniramine. Unlike the parent compound, which exhibits nanomolar affinity for the Histamine H1 receptor (

nM), CPA-NO is characterized by significantly attenuated pharmacological potency and increased polarity. Its primary significance in drug development lies not in therapeutic efficacy, but in its role as a metabolic marker for Flavin-containing Monooxygenase (FMO) activity, a potential retro-reduction reservoir, and a stability-indicating impurity in pharmaceutical formulations.

Metabolic Pathway & Enzymology

The formation of CPA-NO is distinct from the cytochrome P450 (CYP)-mediated N-demethylation pathways that generate desmethyl-chlorpheniramine.

Mechanism of Formation

CPA-NO is formed via the N-oxygenation of the tertiary amine moiety of Chlorpheniramine. This reaction is catalyzed primarily by Flavin-containing Monooxygenases (FMOs), specifically FMO1 and FMO3, rather than the CYP450 system. This distinction is crucial for understanding drug-drug interactions (DDIs); inhibitors of CYP2D6 (which affects CPA demethylation) will not necessarily alter CPA-NO formation.

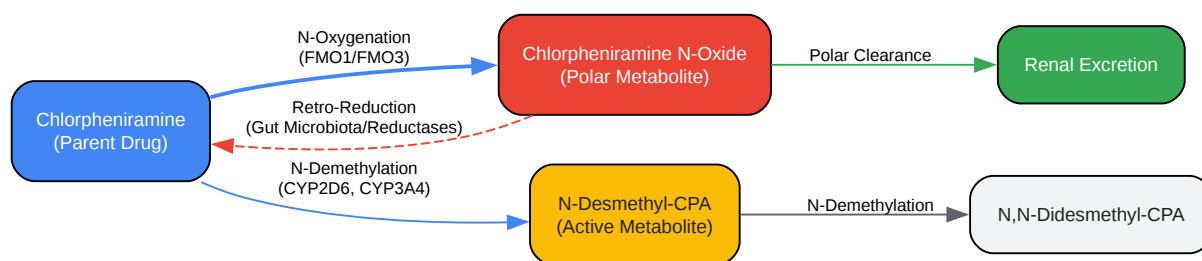
The Retro-Reduction Cycle

While N-oxygenation is often viewed as a detoxification step facilitating excretion, CPA-NO can undergo retro-reduction back to the parent Chlorpheniramine. This occurs primarily under anaerobic conditions in the lower gastrointestinal tract, mediated by gut microbiota or cytosolic aldehyde oxidase and xanthine oxidase.

- **Clinical Implication:** This cycle can extend the apparent half-life of the parent drug, creating a "metabolic reservoir" effect where the metabolite regenerates the active pharmacological agent.

Pathway Visualization

The following diagram illustrates the divergent metabolic fates of Chlorpheniramine, highlighting the FMO-mediated N-oxygenation versus CYP-mediated demethylation.



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Figure 1: Metabolic divergence of Chlorpheniramine showing FMO-mediated N-oxygenation and the potential for reductive recycling.

Pharmacological Profile

Receptor Binding Affinity

Chlorpheniramine is a potent inverse agonist at the H1 receptor. The conversion to the N-oxide introduces a polar oxygen atom at the tertiary amine binding pharmacophore, drastically altering the ligand-receptor interaction.

Compound	Target Receptor	Binding Affinity ()	Activity Status
Chlorpheniramine	Histamine H1	~3.2 nM	Potent Active
Chlorpheniramine N-Oxide	Histamine H1	> 1000 nM (Est.)	Inactive / Weak
Desmethyl-CPA	Histamine H1	~10-20 nM	Active Metabolite

Note: While specific

values for CPA-NO are rarely reported due to its low potency, structural analogs (e.g., imipramine N-oxide) consistently show 100-1000x reductions in affinity compared to parent tertiary amines.

Toxicology & Safety

- **Genotoxicity:** CPA-NO is generally classified as a non-mutagenic impurity (Class 5 under ICH M7 guidelines) provided no specific structural alerts are triggered. It shares the core structure of the parent without introducing reactive functional groups (e.g., epoxides, nitro groups).
- **Systemic Toxicity:** Toxicity studies in rodents indicate that N-oxides are often less toxic than their parent amines due to rapid renal clearance, unless retro-reduced to the parent.

Analytical Characterization & Synthesis

Accurate quantification of CPA-NO requires specific handling to prevent in-source fragmentation or thermal reduction back to the parent drug during analysis.

Synthesis Protocol (Oxidation)

To generate authentic standards for bioanalysis, CPA-NO can be synthesized via direct oxidation.

Protocol:

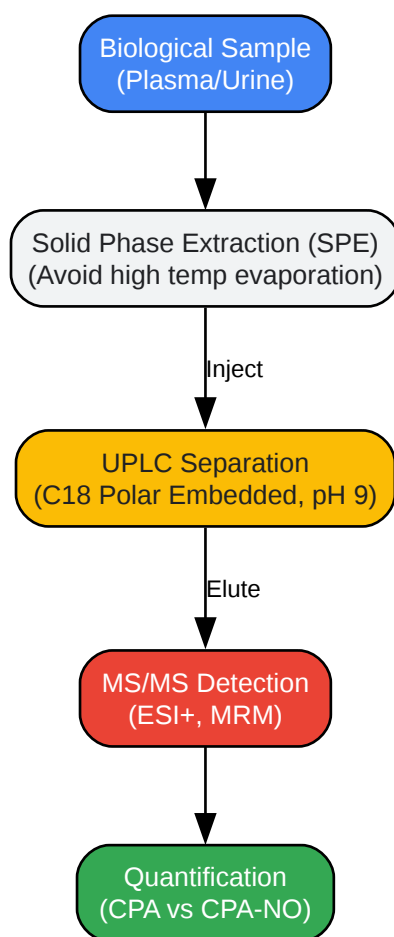
- Dissolution: Dissolve Chlorpheniramine Maleate (1.0 eq) in Dichloromethane (DCM) at 0°C.
- Oxidation: Add m-Chloroperoxybenzoic acid (m-CPBA, 1.1 eq) dropwise over 30 minutes.
- Quenching: Stir for 2 hours at room temperature. Wash with 10% NaHCO₃ to remove excess acid.
- Purification: Isolate via semi-preparative HPLC (C18 column) or recrystallization from ether/hexane.
- Validation: Confirm structure via ¹H-NMR (shift of N-methyl protons) and HRMS.

LC-MS/MS Bioanalytical Workflow

A robust method is required to distinguish the N-oxide from the parent, as the N-oxide can thermally degrade to the parent in the ion source (Source-Induced Dissociation).

Key Method Parameters:

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Transition: Monitor specific transitions that retain the oxygen if possible, or separate chromatographically before detection.
 - CPA: m/z 275.1 → 230.1
 - CPA-NO: m/z 291.1 → 275.1 (Loss of Oxygen) or 291.1 → 230.1.
- Chromatography: Use a polar-embedded C18 column to retain the polar N-oxide.



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Figure 2: Bioanalytical workflow for the simultaneous quantification of CPA and CPA-N-Oxide.

Conclusion

Chlorpheniramine N-Oxide serves as a model for FMO-mediated metabolism of tertiary amines.[1] While it lacks significant antihistaminic activity, its presence in biological matrices is a critical indicator of metabolic flux and potential retro-reduction pathways. For drug development professionals, distinguishing this metabolite from the parent drug during stability testing and bioanalysis is paramount to ensuring accurate pharmacokinetic profiling.

References

- Metabolism of chlorpheniramine in rat and human by use of stable isotopes. *Xenobiotica*. (1991).[2][3] Validates the presence of CPA-NO in human urine.

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- **Chlorpheniramine N-Oxide Dihydrochloride** Product Data. Santa Cruz Biotechnology. confirms status as a major metabolite and impurity standard.
- A Comparative Analysis of H1 Receptor Binding Affinities. BenchChem. Provides comparative Ki data for parent antihistamines.
- Safety evaluation of 8 drug degradants present in over-the-counter cough and cold medications. *ToxRemedies*. Discusses the safety qualification of N-oxide degradants.

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Sources

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- [2. Metabolism of chlorpheniramine in rat and human by use of stable isotopes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. tandfonline.com \[tandfonline.com\]](#)
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